

pyrithione sodium solubility issues

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pyrithione Sodium

CAS No.: 3811-73-2

Cat. No.: S574771

Get Quote

Solubility Profile and Properties

The table below summarizes the key physicochemical properties of **pyrithione sodium** that are critical for experimental design.

Property	Description / Value	Conditions / Notes
General Description	White or off-white powder or liquid (typically 40% aqueous solution); light yellow to brownish-yellow transparent liquid [1].	Solutions are readily soluble in water [1].
Solubility in Water	Approximately 53% (by mass fraction) [1].	Highly soluble [1].
Solubility in Organic Solvents	Soluble in ethanol (~19%), polyethylene glycol 400 (PEG 400, ~12%), propylene glycol, and dimethyl sulfoxide (DMSO) [1] [2].	Also soluble in other organic solvents [1].
Stability (pH)	Stable under neutral or alkaline conditions (best used at pH 7-10). Unstable under acidic conditions [1].	Effectiveness decreases in acidic conditions [1].

Property	Description / Value	Conditions / Notes
Other Stability Factors	Unstable in the presence of light, oxidizing agents, and strong reducing agents [1].	Non-ionic surfactants may cause slight deactivation; can undergo chelation with heavy metals [1].

Strategies for Enhancing Solubility and Bioavailability

While **pyrithione sodium** itself is water-soluble, its metal complexes (like zinc or copper pyrithione) often have poor solubility, which can limit their application. Recent research focuses on chemical modification to address this.

- **Chemical Modification of the Pyrithione Ligand:** A primary strategy involves synthesizing derivatives with enhanced water solubility. A prominent example is the introduction of a hydrophilic **di(ethyleneglycol)-methyl ether group at position 5** of the pyridyl ring, creating a compound known as **5002** [3]. This modification significantly improves water solubility without completely eliminating biological activity. When complexed with zinc, **Zn5002** retains the ability to potentiate antibiotics like amikacin against resistant bacteria, though its activity was somewhat reduced compared to the parent, less-soluble ZnPT complex [3].
- **Novel Complex Formulations:** For copper pyrithione complexes, which show promise as anticancer agents, introducing substituents like electron-donating groups (**methyl, methoxy**) or electron-withdrawing groups (**trifluoromethyl**) on the pyrithione ligand can disrupt crystal packing. This disruption leads to **greater solubility in both aqueous and organic solvents** compared to the unsubstituted [Cu(PT)₂] complex [4].

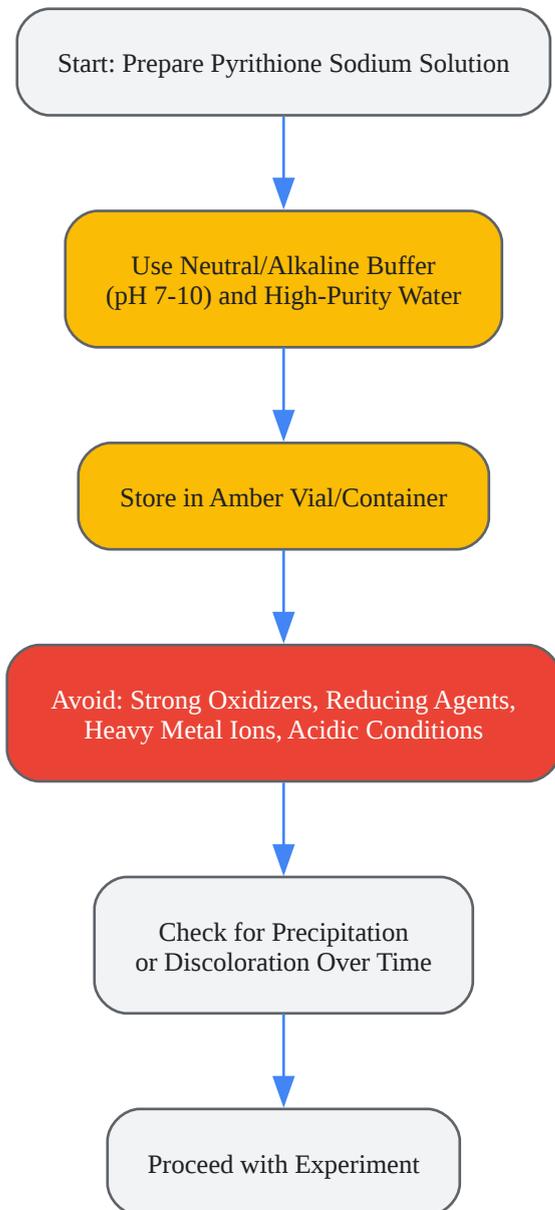
Troubleshooting Common Experimental Issues

Issue	Possible Cause	Recommended Solution
Precipitation in Solution	Solution is too acidic (outside pH 7-10 range); presence of heavy metal ions (e.g., Zn ²⁺ , Cu ²⁺ , Fe ^{2+/3+}) [1].	Adjust and buffer solution to a neutral or alkaline pH ; use high-purity reagents and deionized water; consider chelating agents if metal contamination is suspected [1].

Issue	Possible Cause	Recommended Solution
Loss of Efficacy Over Time	Photodegradation from light exposure; decomposition by oxidizing agents; interaction with non-ionic surfactants [1].	Store solutions in dark or opaque containers ; protect from strong oxidizers; be aware that some formulation excipients may cause deactivation [1].
Poor Solubility of Metal Complexes	Zinc or copper pyrithione complexes have inherently low water solubility [3].	Consider using the soluble sodium pyrithione salt and adding metal ions <i>in situ</i> for specific applications; or adopt the chemical modification strategies described above [3].

Experimental Workflow for Solubility and Stability

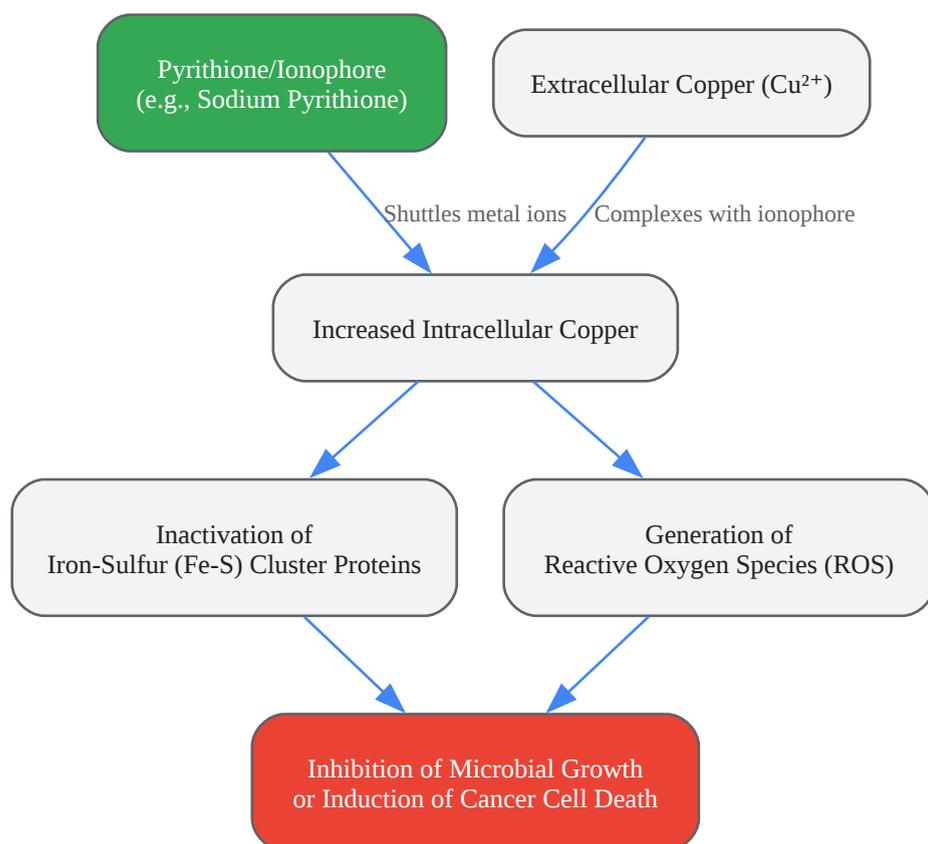
For a visual summary of key considerations when working with **pyrithione sodium** in the lab, please refer to the following workflow:



[Click to download full resolution via product page](#)

Pathways and Mechanisms of Action

Understanding the biochemical context can help in designing more effective experiments. Pyrrhione and its complexes can act as ionophores, shuttling metal ions into cells and disrupting metabolism.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. : Versatile Fungicide with Diverse Applications and... Sodium Pyrithione [chemicalbook.com]
2. OMADINE | Ataman Kimya A.Ş. SODIUM [ataman-chemicals.com]
3. Amikacin potentiator activity of zinc complexed to a ... [pmc.ncbi.nlm.nih.gov]
4. Copper pyrithione complexes with endoplasmic reticulum ... [pubs.rsc.org]

To cite this document: Smolecule. [pyrithione sodium solubility issues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574771#pyrithione-sodium-solubility->

issues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com